

17 α -Hydroxypregnenolone-d3 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 17 α -Hydroxypregnenolone-d3

Cat. No.: B563005

[Get Quote](#)

An In-depth Technical Guide to 17 α -Hydroxypregnenolone-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, experimental applications, and relevant biological pathways of 17 α -Hydroxypregnenolone-d3. This deuterated analog of the endogenous steroid 17 α -hydroxypregnenolone is a critical tool in quantitative bioanalysis, particularly in the field of endocrinology and drug development.

Chemical Structure and Properties

17 α -Hydroxypregnenolone-d3 is a synthetic, stable isotope-labeled version of 17 α -hydroxypregnenolone, a key intermediate in the biosynthesis of steroid hormones. The deuterium labeling makes it an ideal internal standard for mass spectrometry-based quantification methods, as it is chemically identical to the endogenous analyte but has a distinct mass-to-charge ratio.

Below is a 2D representation of the chemical structure of 17 α -Hydroxypregnenolone-d3, specifically 17 α -Hydroxypregnenolone-21,21,21-d3.

A simplified representation of the 17 α -Hydroxypregnenolone-d3 structure.

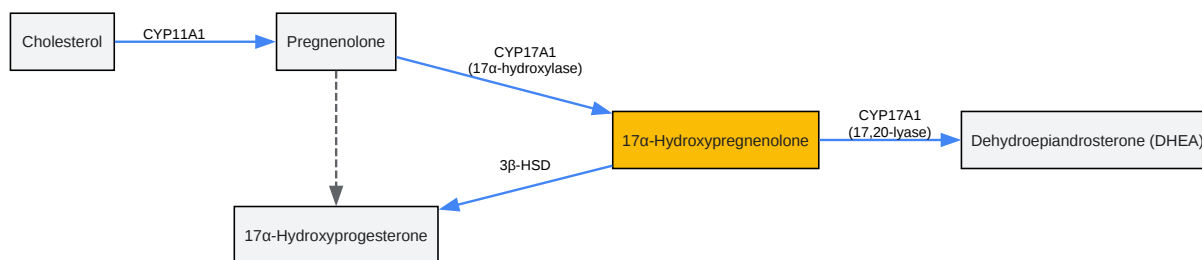
Table 1: Physicochemical Properties of 17 α -Hydroxypregnenolone-d3

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₉ D ₃ O ₃	[1]
Molecular Weight	335.5 g/mol	[1]
CAS Number	105078-92-0	[1][2]
Isotopic Enrichment	≥97 atom % D	[2]
Appearance	Solid	[3]
Solubility	Soluble in DMSO and Methanol	[1]
Melting Point	264-267 °C	[1]
Storage Conditions	Store at room temperature. Stable if stored under recommended conditions.	[2]

Biological Role and Signaling Pathway

17 α -Hydroxypregnenolone is a crucial endogenous steroid hormone that serves as a precursor in the biosynthesis of various other steroids, including androgens and corticosteroids. It is formed from pregnenolone by the action of the enzyme 17 α -hydroxylase (CYP17A1). Subsequently, 17 α -hydroxypregnenolone can be converted to dehydroepiandrosterone (DHEA) by 17,20-lyase, another activity of the same CYP17A1 enzyme, or to 17 α -hydroxyprogesterone by 3 β -hydroxysteroid dehydrogenase. This places it at a critical juncture in the Δ^5 pathway of steroidogenesis.

The following diagram illustrates the simplified Δ^5 steroid biosynthesis pathway involving 17 α -hydroxypregnenolone.



[Click to download full resolution via product page](#)

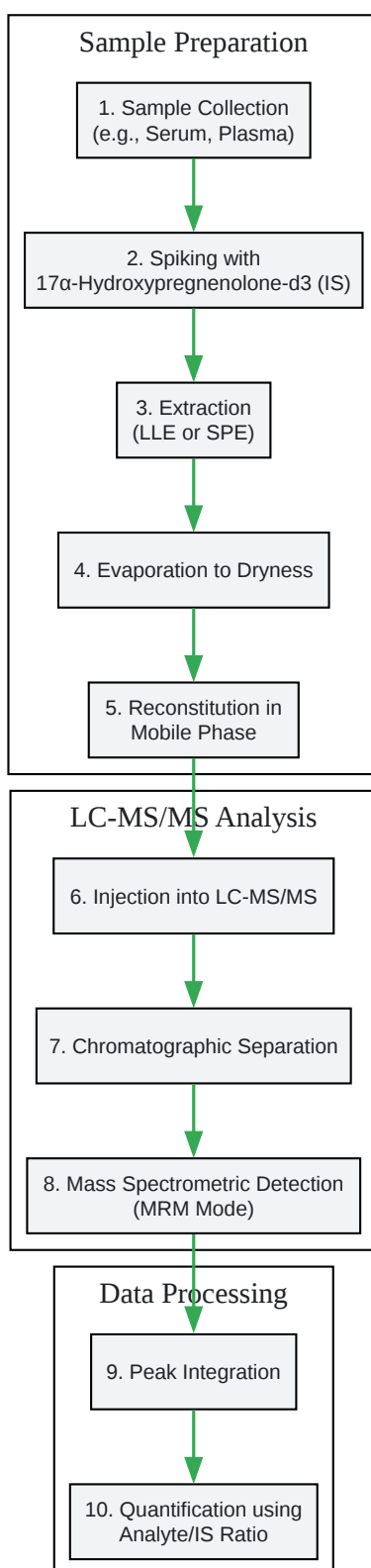
Simplified Δ^5 steroid biosynthesis pathway.

Experimental Applications and Protocols

The primary application of 17 α -Hydroxypregnenolone-d3 is as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the accurate quantification of endogenous 17 α -hydroxypregnenolone and other related steroids in biological matrices such as serum and plasma.[4] The use of a stable isotope-labeled internal standard is considered the gold standard for correcting for matrix effects and variations in sample preparation and instrument response.[3]

General Experimental Workflow

The quantification of steroid hormones using 17 α -Hydroxypregnenolone-d3 as an internal standard typically follows the workflow illustrated below.



[Click to download full resolution via product page](#)

Typical workflow for steroid quantification using an internal standard.

Detailed Experimental Protocol: Quantification of 17 α -Hydroxypregnenolone in Human Serum by LC-MS/MS

This protocol is a composite of established methods for steroid hormone analysis.[\[2\]](#)[\[5\]](#)[\[6\]](#)

3.2.1. Materials and Reagents

- 17 α -Hydroxypregnenolone-d3 (Internal Standard)
- Reference standard of 17 α -Hydroxypregnenolone
- Human serum samples, calibrators, and quality control samples
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Methyl tert-butyl ether (MTBE), HPLC grade
- Water, HPLC grade
- Ammonium fluoride (NH₄F)
- Solid Phase Extraction (SPE) cartridges (e.g., C18) or liquid-liquid extraction apparatus

3.2.2. Sample Preparation (Liquid-Liquid Extraction)

- To 100 μ L of serum sample, calibrator, or QC sample in a polypropylene tube, add 5 μ L of the 17 α -Hydroxypregnenolone-d3 internal standard working solution.[\[2\]](#)
- Add 200 μ L of acetonitrile to precipitate proteins and vortex for 30 seconds.[\[2\]](#)
- Add 1 mL of MTBE and vortex for 5 minutes for liquid-liquid extraction.[\[2\]](#)
- Centrifuge at 12,000 rpm for 5 minutes.[\[2\]](#)
- Transfer the upper organic layer to a clean tube and evaporate to dryness under a stream of nitrogen at 55 °C.[\[2\]](#)

- Reconstitute the dried residue in 100 μ L of 50% methanol in water.[2]

3.2.3. LC-MS/MS Instrumentation and Conditions

- Liquid Chromatography System: An Agilent 1290 Infinity LC system or equivalent.[4]
- Column: A reverse-phase column such as a Kinetex™ PFP column (e.g., 100 x 3 mm, 2.6 μ m).[2]
- Mobile Phase A: Purified water with a suitable modifier (e.g., 0.2 mM NH_4F).[4]
- Mobile Phase B: Methanol with a suitable modifier (e.g., 0.2 mM NH_4F).[4]
- Flow Rate: 0.3 mL/min.[2][7]
- Column Temperature: 45 °C.[2]
- Injection Volume: 20 μ L.[2]
- Gradient Elution: A typical gradient would start at 60% B, increase to 100% B over several minutes, and then re-equilibrate at 60% B.[2]
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ESI.
- Detection Mode: Multiple Reaction Monitoring (MRM). The specific precursor-to-product ion transitions for both 17 α -hydroxypregnenolone and 17 α -Hydroxypregnenolone-d3 would need to be optimized on the specific instrument.

Table 2: Example MRM Transitions

Compound	Precursor Ion (m/z)	Product Ion (m/z)
17 α -Hydroxypregnenolone	Instrument dependent	Instrument dependent
17 α -Hydroxypregnenolone-d3	Instrument dependent	Instrument dependent

3.2.4. Data Analysis

- Integrate the chromatographic peaks for the specific MRM transitions of both the endogenous analyte and the deuterated internal standard.
- Calculate the ratio of the peak area of the analyte to the peak area of the internal standard.
- Construct a calibration curve by plotting the analyte/internal standard peak area ratio against the concentration of the calibrators.
- Determine the concentration of 17 α -hydroxypregnenolone in the unknown samples by interpolating their analyte/internal standard peak area ratios from the calibration curve.

Conclusion

17 α -Hydroxypregnenolone-d₃ is an indispensable tool for the accurate and precise quantification of endogenous 17 α -hydroxypregnenolone in complex biological matrices. Its use as an internal standard in LC-MS/MS methods allows for the reliable investigation of steroidogenic pathways in both fundamental research and clinical diagnostics. The methodologies outlined in this guide provide a robust framework for the implementation of such quantitative assays in a laboratory setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sample Preparation and Liquid Chromatography-Tandem Mass Spectrometry for Multiple Steroids in Mammalian and Avian Circulation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. An LC/MS/MS method for analyzing the steroid metabolome with high accuracy and from small serum samples - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Steroid Hormone Analysis by Tandem Mass Spectrometry - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]

- 5. benchchem.com [benchchem.com]
- 6. Development of a Multi-class Steroid Hormone Screening Method using Liquid Chromatography/Tandem Mass Spectrometry (LC-MS/MS) - PMC [pmc.ncbi.nlm.nih.gov]
- 7. lcms.cz [lcms.cz]
- To cite this document: BenchChem. [17a-Hydroxypregnenolone-d3 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b563005#17a-hydroxypregnenolone-d3-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com